

# Physapruin A: A Technical Guide to its Initial Characterization, Discovery, and Biological Activity

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This technical guide provides an in-depth overview of the initial characterization and discovery of **Physapruin A**, a withanolide with significant potential in cancer research. The document details its isolation, structural elucidation, and cytotoxic effects on various cancer cell lines, supported by quantitative data, detailed experimental protocols, and visualizations of its mechanism of action.

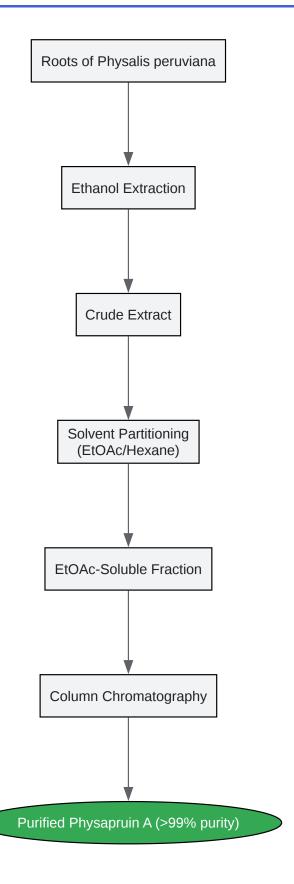
## **Discovery and Initial Characterization**

**Physapruin A** was first isolated in 1993 from Physalis peruviana, a plant in the Solanaceae family.[1] It is a C-28 steroidal lactone belonging to the withanolide class of natural products, which are known for their diverse biological activities.[2] The structure of **Physapruin A** was elucidated through comprehensive spectroscopic analysis.

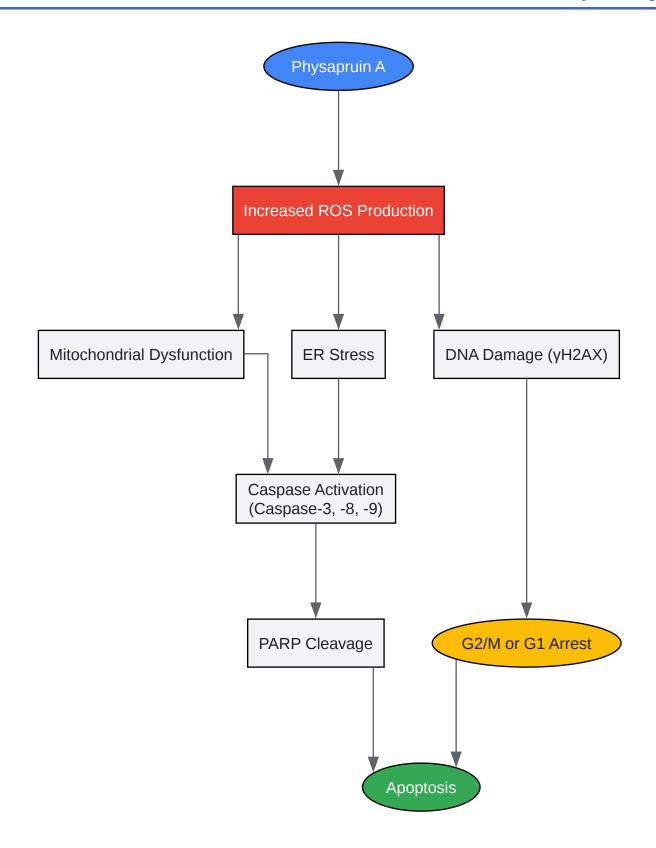
### **Isolation from Physalis peruviana**

The initial isolation of **Physapruin A** was performed from the roots of Physalis peruviana. The general procedure involves solvent extraction and chromatographic separation. A representative workflow for the isolation process is outlined below.

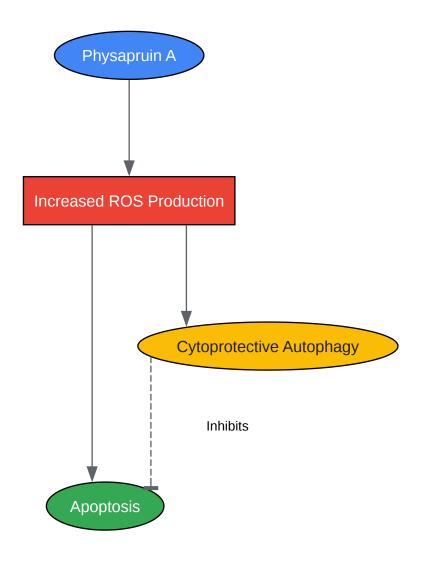












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